

Technical Sourcebook: Bis(4-methylphenyl)phosphinic Acid

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Compound of Interest

Compound Name:	<i>Bis(4-methylphenyl)phosphinic acid</i>
CAS No.:	1084-11-3
Cat. No.:	B1649924

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CAS: 1084-11-3 | Synthesis, Sourcing, and Quality Assurance

Executive Summary

Bis(4-methylphenyl)phosphinic acid (commonly Di-p-tolylphosphinic acid) is a specialized organophosphorus intermediate critical to the synthesis of steric-demanding phosphine ligands, extraction agents, and flame retardants. Unlike commodity reagents, its supply chain is fragmented, often requiring researchers to distinguish between high-purity catalog grades and variable-quality bulk synthesis lots.

This guide provides a technical framework for sourcing this compound, validating its purity, and understanding its chemical lineage to predict potential contaminants.

Chemical Profile & Critical Quality Attributes (CQAs)

Property	Specification
Chemical Name	Bis(4-methylphenyl)phosphinic acid
Synonyms	Di-p-tolylphosphinic acid; Di(4-methylphenyl)phosphinic acid
CAS Number	1084-11-3
Molecular Formula	C ₁₄ H ₁₅ O ₂ P
Molecular Weight	246.24 g/mol
Appearance	White to off-white crystalline solid
Melting Point	132–135 °C (Dependent on purity)
pKa	~3.0–3.5 (Estimated in water/alcohol mix)
Solubility	Soluble in alcohols, CHCl ₃ , DMSO; Low solubility in water

Critical Quality Attributes (CQAs):

- Oxidation State Purity: Must be free of P(III) precursors (phosphines) and P(V) oxides (phosphine oxides).
- Substitution Homogeneity: Absence of mono-tolyl (phosphonic) or tri-tolyl (phosphine oxide) impurities.
- Halide Content: Low residual chloride (<50 ppm) if synthesized via phosphoryl chloride routes.

Synthesis Routes & Impurity Profiling

Understanding the manufacturing route is the only way to predict "silent" impurities that standard CoAs might miss.

Primary Route: Grignard Addition to Phosphorus Oxychloride

The most common industrial route involves the reaction of p-tolylmagnesium bromide with phosphorus oxychloride (POCl_3), followed by hydrolysis.

Impurity Risks:

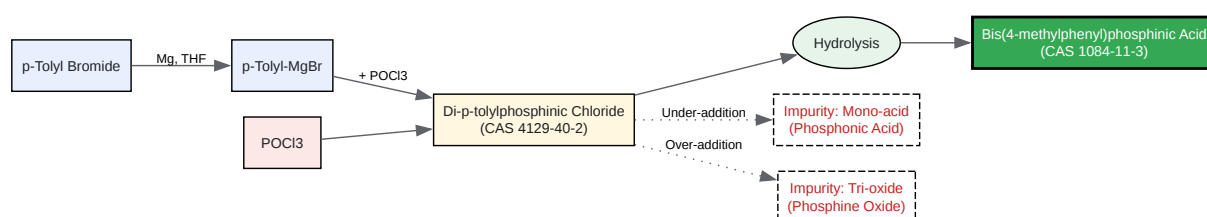
- Mono-substitution: Yields (4-methylphenyl)phosphonic acid.
- Tri-substitution: Yields Tris(4-methylphenyl)phosphine oxide (difficult to remove due to similar solubility).
- Incomplete Hydrolysis: Residual P-Cl bonds (corrosive, air-sensitive).

Secondary Route: Oxidation of Di-p-tolylphosphine

Oxidation of the corresponding secondary phosphine (CAS 1017-60-3) or phosphine oxide (CAS 2409-61-2).

Impurity Risks:

- Residual Starting Material: Unreacted P-H species (detected via ^{31}P NMR coupling).
- Over-oxidation: Formation of phosphate esters if conditions are too harsh.



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Figure 1: Synthesis pathways showing critical impurity injection points. Control of stoichiometry at the Grignard step is the primary determinant of purity.

Supplier Landscape & Sourcing Strategy

The market for CAS 1084-11-3 is tiered. Direct manufacturers are often obscure, while catalog companies act as quality buffers.

Tier 1: Global Catalog Suppliers (High Trust / High Cost)

Best for: Bench-scale R&D (1g – 100g)

- Examples: Sigma-Aldrich (Merck), TCI Chemicals, Alfa Aesar (Thermo Fisher).
- Pros: Validated CoAs, standardized packaging, reliable logistics.
- Cons: High unit price; often re-packaged from bulk sources.

Tier 2: Specialized Organophosphorus Manufacturers (Medium Cost)

Best for: Pilot Scale (100g – 10kg)

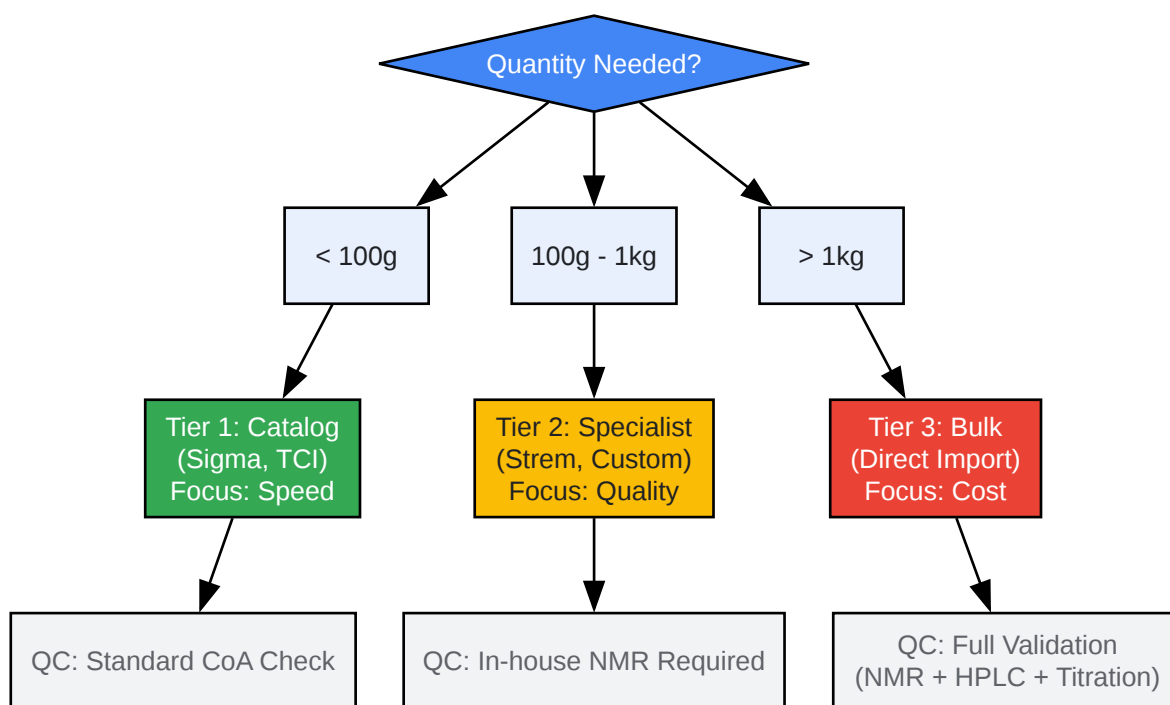
- Examples: Strem Chemicals (now Ascensus), Digital Specialty Chemicals (DSC), specific Chinese manufacturers (e.g., specialized fine chemical partners listed on ChemicalBook like Shaanxi Dideu Medichem).
- Pros: Technical expertise in phosphorus chemistry; ability to customize impurity profiles.
- Cons: May require lead time.

Tier 3: Bulk Aggregators (Low Cost / High Risk)

Best for: Commercial Production (>10kg)

- Examples: Various listings on Alibaba/ChemicalBook.
- Risks: High probability of batch-to-batch variation. Mandatory internal QC required.

Sourcing Decision Matrix:



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Figure 2: Procurement decision matrix based on scale and risk tolerance.

Quality Control Protocols (Self-Validating)

Do not rely solely on the supplier's Certificate of Analysis (CoA). The following protocols allow you to internally validate the material.

Protocol A: ^{31}P NMR Spectroscopy (The Gold Standard)

Phosphorus NMR is the definitive tool for this compound because it separates species by oxidation state and substitution without the need for derivatization.

- Solvent: DMSO- d_6 or CDCl_3 (solubility may be limited in CDCl_3).
- Standard: 85% H_3PO_4 (external).
- Expected Shift: ~25–35 ppm (Singlet).
- Impurity Flags:
 - δ ~15–20 ppm: Phosphonic acid (Mono-substituted impurity).

- δ ~20–30 ppm (Multiplet): Secondary phosphine oxides (Incomplete oxidation).
- δ ~130+ ppm: Trivalent phosphines (Air sensitive, indicates poor storage).

Protocol B: Acid-Base Titration

To determine precise assay (purity by mass), titration is superior to NMR integration.

- Dissolve: 100 mg of sample in 20 mL Methanol/Water (1:1).
- Titrant: 0.1 N NaOH (Standardized).
- Indicator: Phenolphthalein (or Potentiometric endpoint).
- Calculation:

Where MW = 246.24

Applications & Utility

- Ligand Synthesis:
 - Precursor to BINAP analogs and other chiral phosphines used in asymmetric hydrogenation. The p-tolyl group provides different steric bulk and electronic properties compared to phenyl groups, often improving enantioselectivity in Rh- or Ru-catalyzed reactions.
- Metal Extraction:
 - Used as an acidic organophosphorus extractant for separating Cobalt/Nickel or Rare Earth Elements (REEs). It functions similarly to Cyanex® 272 but with higher selectivity for specific ions due to the tolyl substituents.
- Flame Retardants:
 - Acts as a non-halogenated flame retardant additive in epoxy resins and polyesters, promoting char formation.

References

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